

Essential Safety and Operational Guide for Handling Dinotefuran-d3

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Compound of Interest

Compound Name: *Dinotefuran-d3*

Cat. No.: *B15616093*

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals working with **Dinotefuran-d3**. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Toxicology

Dinotefuran-d3 is a deuterated analog of Dinotefuran, a neonicotinoid insecticide. While the deuteriation is unlikely to alter its primary toxicological properties, it should be handled with the same precautions as the parent compound. Dinotefuran is harmful if swallowed and is classified as toxic to aquatic life with long-lasting effects[1][2].

Summary of Toxicological Data:

Metric	Value	Species	Route	Reference
Acute Oral LD50	>2000 mg/kg	Rat	Oral	[2]
Acute Dermal LD50	>2000 mg/kg	Rat	Dermal	[2]
Acute Inhalation LC50	>2.94 mg/L	Rat	Inhalation	[2]
Eye Irritation	Mild Irritation	Rabbit	-	[2]
Skin Irritation	Slight Irritant	Rabbit	-	[2]
Skin Sensitization	Not a sensitizer	Guinea Pig	-	[2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to prevent dermal, ocular, and respiratory exposure. The following table outlines the required PPE for handling **Dinotefuran-d3**.

Body Part	Required PPE	Material/Standard	Rationale
Hands	Chemical-resistant gloves	Nitrile or butyl rubber. Never use cotton, leather, or canvas gloves[3].	Prevents dermal absorption, which is a primary route of exposure[3][4].
Eyes	Safety glasses with side shields or chemical safety goggles	ANSI Z87.1 or EN 166 compliant[5][6].	Protects against splashes and airborne particles.
Body	Laboratory coat or chemical-resistant coveralls	Woven cotton/polyester or non-woven fabrics like Tyvek®[4][7].	Prevents contamination of personal clothing.
Respiratory	NIOSH-approved respirator with appropriate cartridges (e.g., OV/AG/P99 or ABEK-P2)	Required when handling the powder outside of a fume hood or if dust formation is likely[5].	Prevents inhalation of airborne particles.
Feet	Closed-toe shoes	Leather or other durable material.	Protects feet from spills.

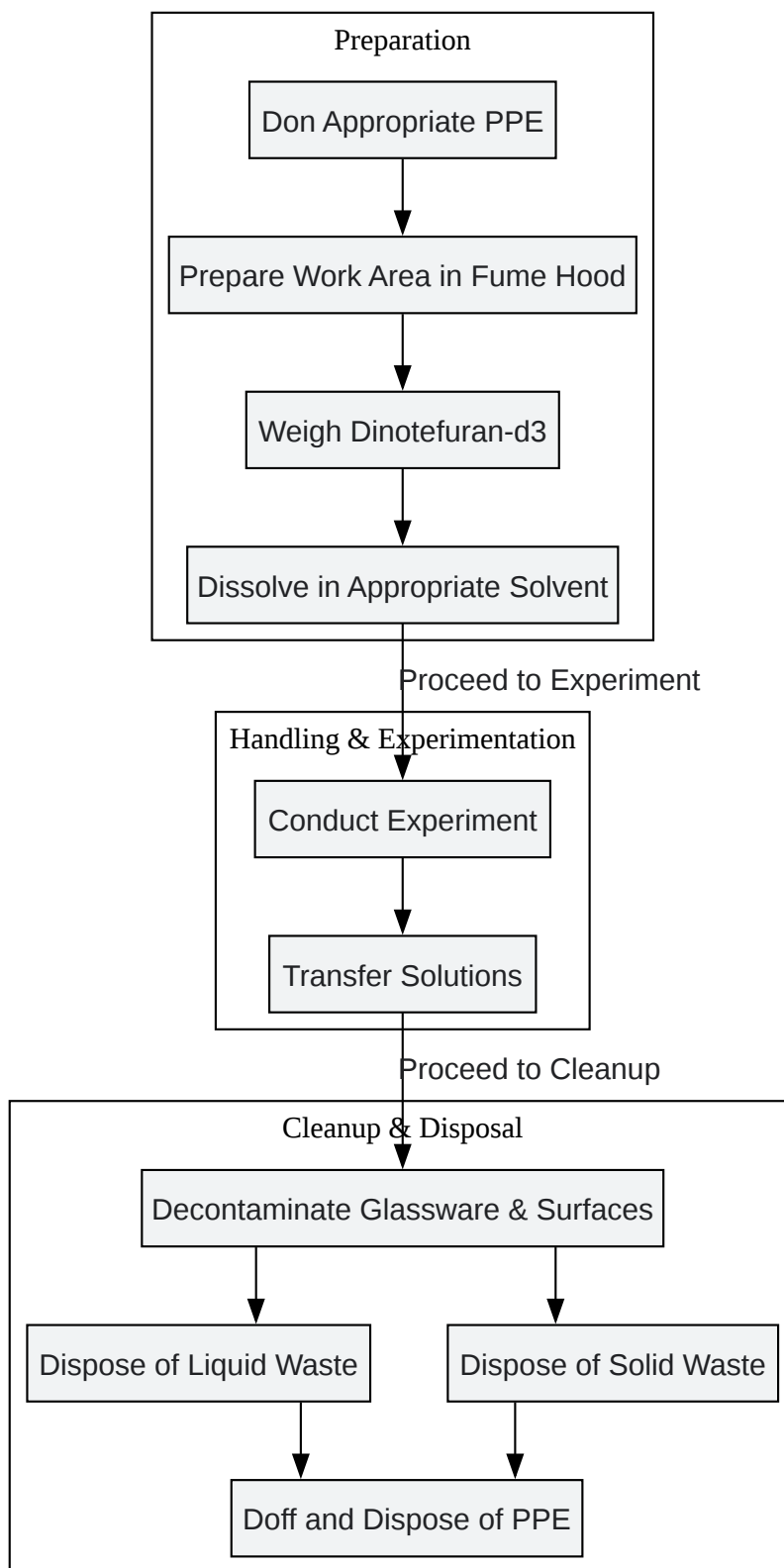
Safe Handling and Operational Plan

3.1. Engineering Controls:

- Ventilation: Always handle solid **Dinotefuran-d3** in a certified chemical fume hood to minimize inhalation exposure[5].
- Static Control: Take precautionary measures against static discharge when handling the powder to prevent dust explosions[1][8]. Use explosion-proof electrical equipment where necessary[8].

3.2. Procedural Workflow for Handling:

The following diagram outlines the standard operating procedure for the safe handling of **Dinotefuran-d3**, from preparation to disposal.



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